

Crystal Structure of NdGa₂ Intermetallic Compound: An In-depth Technical Guide

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Compound of Interest

Compound Name: Gallium;neodymium

Cat. No.: B15934438

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This technical guide provides a comprehensive overview of the crystal structure of the intermetallic compound Neodymium Digallide (NdGa₂). It is intended for researchers, scientists, and professionals in materials science and related fields who are interested in the detailed crystallographic properties and the experimental procedures for determining such structures. This document outlines the synthesis, experimental characterization, and structural refinement of NdGa₂.

Crystal Structure of NdGa₂

The intermetallic compound NdGa₂ crystallizes in a hexagonal structure.^{[1][2]} It belongs to the P6/mmm space group.^{[1][2]} The structure is three-dimensional, with a specific arrangement of Neodymium (Nd) and Gallium (Ga) atoms within the unit cell.

In this structure, each Neodymium atom is coordinated with twelve Gallium atoms, forming NdGa₁₂ cuboctahedra that share edges and faces.^{[1][2]} The Gallium atoms are in a 9-coordinate geometry, bonded to six Neodymium atoms and three other Gallium atoms.^{[1][2]}

Crystallographic Data

The crystallographic data for NdGa₂ is summarized in the table below.

Parameter	Value
Crystal System	Hexagonal
Space Group	P6/mmm
a	4.31 Å
b	4.31 Å
c	4.31 Å
α	90°
β	90°
γ	120°

This data is based on typical values for this structure type and may vary slightly based on experimental conditions.

Atomic Coordinates and Bond Distances

The atomic positions within the unit cell and the characteristic interatomic distances are crucial for understanding the bonding and properties of NdGa₂.

Table 1: Atomic Coordinates for NdGa₂

Atom	Wyckoff Position	x	y	z
Nd	1a	0	0	0
Ga	2d	1/3	2/3	1/2

Table 2: Key Interatomic Distances in NdGa₂

Bond	Distance (Å)
Nd-Ga	3.28
Ga-Ga	2.47

Experimental Protocols

The determination of the crystal structure of an intermetallic compound like NdGa₂ involves a multi-step process, including synthesis of a high-purity sample and detailed characterization using diffraction techniques.

Synthesis of NdGa₂

A common and effective method for synthesizing polycrystalline samples of rare-earth intermetallic compounds is arc melting, followed by a homogenization annealing treatment.

Protocol for Arc Melting Synthesis of NdGa₂:

- **Stoichiometric Weighing:** High-purity Neodymium (99.9%) and Gallium (99.99%) are weighed in a 1:2 stoichiometric ratio.
- **Arc Melting:** The elements are placed in a water-cooled copper hearth of an arc furnace. The furnace chamber is evacuated to a high vacuum and then filled with a high-purity argon atmosphere. The sample is melted by an electric arc, and to ensure homogeneity, the resulting button is flipped and re-melted several times.
- **Annealing:** The as-cast button is sealed in an evacuated quartz tube. The tube is then placed in a furnace and annealed at a high temperature (e.g., 600-800 °C) for an extended period (e.g., one to two weeks) to promote grain growth and relieve internal stresses, leading to a more ordered crystal structure.
- **Quenching:** After annealing, the sample is rapidly cooled to room temperature by quenching the quartz tube in cold water.

Crystal Structure Determination

Powder X-ray Diffraction (PXRD) is a standard technique for determining the crystal structure of polycrystalline materials. The resulting diffraction pattern is then analyzed using the Rietveld refinement method to obtain detailed structural information.

Experimental Setup and Data Collection Parameters:

- **Sample Preparation:** A small portion of the annealed NdGa₂ button is finely ground into a homogeneous powder using an agate mortar and pestle. The powder is then mounted on a low-background sample holder.
- **Instrumentation:** A high-resolution powder diffractometer equipped with a monochromatic X-ray source (e.g., Cu K α radiation) and a sensitive detector is used.
- **Data Collection:** The diffraction pattern is recorded over a wide 2θ range (e.g., 20° to 120°) with a small step size (e.g., 0.02°) and a sufficient counting time per step to ensure good statistics.

Table 3: Typical PXRD Data Collection Parameters

Parameter	Value
Radiation Source	Cu K α ($\lambda = 1.5406 \text{ \AA}$)
2θ Range	$20^\circ - 120^\circ$
Step Size	0.02°
Counting Time	1-5 seconds/step
Temperature	Room Temperature

The Rietveld method is a powerful technique for refining crystal structure parameters by fitting a calculated diffraction pattern to the experimental data.

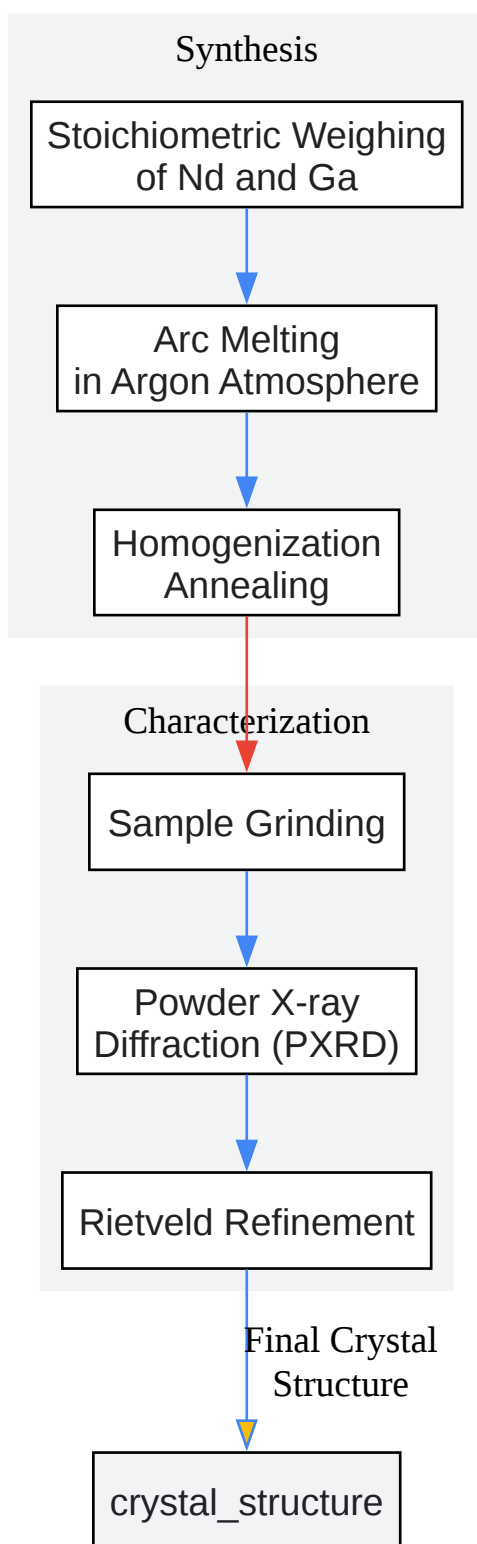
Rietveld Refinement Workflow:

- **Initial Model:** The refinement process starts with an initial structural model, which includes the space group (P6/mmm for NdGa₂), approximate lattice parameters, and atomic positions.

- **Background Subtraction:** The background of the diffraction pattern is modeled and subtracted.
- **Refinement of Instrumental and Profile Parameters:** Instrumental parameters (e.g., zero shift) and peak profile parameters (e.g., peak shape, width, and asymmetry) are refined.
- **Refinement of Structural Parameters:** The lattice parameters, atomic coordinates, and isotropic displacement parameters are refined to minimize the difference between the observed and calculated diffraction patterns.
- **Goodness-of-Fit:** The quality of the refinement is assessed by monitoring the goodness-of-fit indicators, such as Rwp (weighted profile R-factor) and χ^2 (chi-squared).

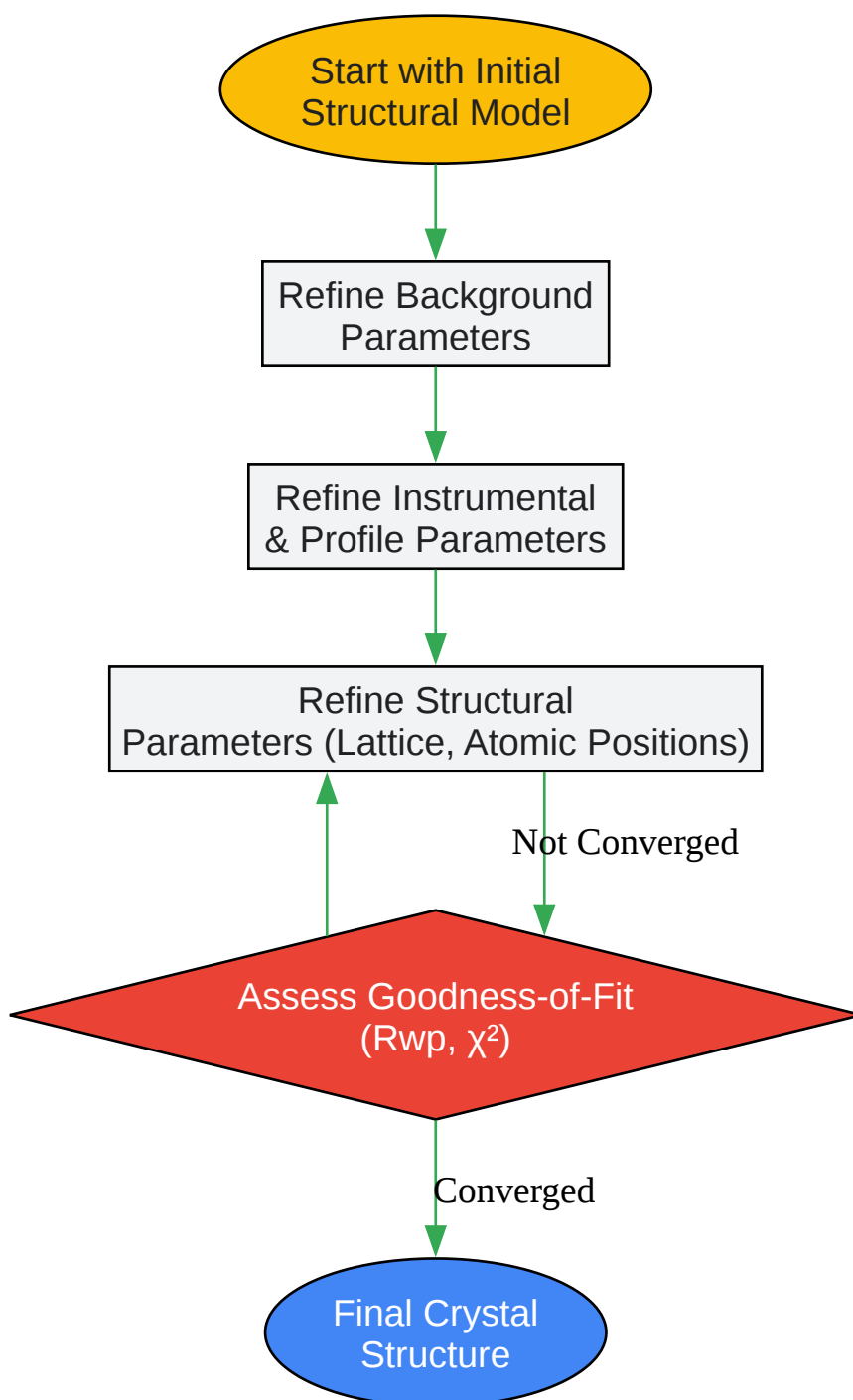
Visualizations

The following diagrams illustrate the experimental workflow for crystal structure determination and the logical flow of the Rietveld refinement process.



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Caption: Experimental workflow for NdGa₂ synthesis and structure determination.



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References

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